Gly-Gly-Trp peptide physicochemical characteristics

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Compound of Interest

Compound Name:	*H-Gly-Gly-Trp-OH*
CAS No.:	*20762-32-7*
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An In-Depth Technical Guide to the Physicochemical Characteristics of Glycyl-glycyl-L-tryptophan (Gly-Gly-Trp)

This document serves as a comprehensive technical guide to the core physicochemical characteristics of the tripeptide Glycyl-glycyl-L-tryptophan (Gly-Gly-Trp). Moving beyond a mere data sheet, this guide is structured to provide deep, actionable insights into the why behind these properties. As scientists and developers, understanding the causality of a molecule's behavior is paramount for designing robust experiments, formulating stable products, and predicting biological interactions. The protocols and data presented herein are designed as self-validating systems, grounded in authoritative scientific principles to ensure maximum trustworthiness and utility in a research and development setting.

Section 1: Fundamental Molecular Profile

A complete understanding of a peptide begins with its foundational molecular and structural attributes. These intrinsic properties govern its behavior in virtually all experimental and physiological contexts.

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Core Molecular Identity

The primary identity of Gly-Gly-Trp is defined by its atomic composition and mass. These are non-negotiable parameters that form the basis of all quantitative work.

- Chemical Formula: $C_{15}H_{18}N_4O_4$
- Average Molecular Weight: 318.33 g/mol [1]
- Monoisotopic Molecular Weight: 318.1328 g/mol [1]
- Sequence: **H-Gly-Gly-Trp-OH**

The structure consists of two flexible glycine residues followed by a C-terminal L-tryptophan. The tryptophan residue, with its bulky and aromatic indole side chain, is the dominant feature influencing the peptide's unique spectroscopic properties, hydrophobicity, and potential for specific biological interactions.

Isoelectric Point (pI) and pH-Dependent Charge

The isoelectric point (pI) is the pH at which the peptide carries no net electrical charge, existing as a zwitterion.[2] This is arguably one of the most critical parameters for developing purification and formulation strategies. For a simple peptide like Gly-Gly-Trp, without an ionizable side chain, the pI is determined by the pKa values of the N-terminal α-amino group and the C-terminal α-carboxyl group.

- Estimated pKa (α-NH_2): ~8.0
- Estimated pKa (α-COOH): ~3.1
- Calculated Isoelectric Point (pI): (pKa_1 + pKa_2) / 2 ≈ 5.55

Causality and Practical Implications: At a pH below its pI of ~5.55, the peptide will be protonated and carry a net positive charge, making it suitable for cation-exchange chromatography. Conversely, at a pH above 5.55, it will be deprotonated with a net negative charge, enabling anion-exchange chromatography. Critically, at or near the pI, the peptide's net charge is zero, leading to minimal electrostatic repulsion between molecules and thus its lowest

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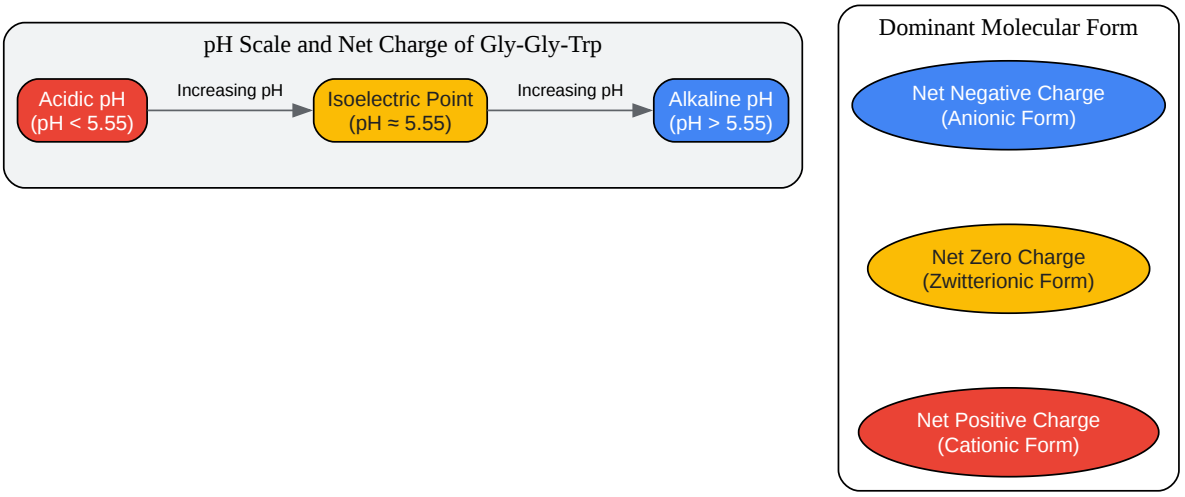
aqueous solubility. Attempting to dissolve or store the peptide in an unbuffered solution near this pH can lead to aggregation and precipitation.



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Caption: Relationship between pH and the net electrical charge of Gly-Gly-Trp.

Solubility and Hydrophilicity

The solubility of a peptide dictates its utility in assays and its potential for formulation. Gly-Gly-Trp's two glycine residues and its charged termini contribute to its water solubility, while the tryptophan side chain adds a degree of hydrophobicity.

- Aqueous Solubility: Generally soluble in water, especially at pH values sufficiently removed from the pI. The presence of trifluoroacetic acid (TFA) as a counterion from HPLC purification can also enhance aqueous solubility.[3]
- Organic Solvents: Limited solubility in non-polar organic solvents. It may be solubilized in polar aprotic solvents like DMSO or DMF, which is common for preparing stock solutions.

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However, using unprotected amino acids in organic solvents for synthesis can be challenging due to low solubility.[4]

- XLogP3: The computed XLogP3 value for the isomeric peptide Gly-Trp-Gly is -2.9, indicating a high degree of hydrophilicity.[1] The value for Gly-Gly-Trp is expected to be very similar.

Table 1: Summary of Core Physicochemical Parameters

Parameter	Value	Significance & Application
Molecular Weight (Avg.)	318.33 g/mol	Stoichiometric calculations, mass spectrometry verification.
Isoelectric Point (pI)	~5.55	Defines pH for optimal solubility and ion-exchange chromatography.
XLogP3 (estimated)	~ -2.9	Predicts high water solubility and low membrane permeability.
Molar Extinction Coeff. (ε_{280})	~5,600 $M^{-1}cm^{-1}$	Accurate, non-destructive quantification using UV spectrophotometry.

Section 2: Analytical Characterization & Purity Assessment

Confirming the identity and purity of a peptide is a non-negotiable step in any scientific workflow. The following methods provide a robust, self-validating system for the comprehensive characterization of Gly-Gly-Trp.

Spectroscopic Signature: UV Absorbance

The tryptophan residue contains an indole ring, a strong chromophore that dominates the peptide's UV spectrum. This feature provides a simple and powerful tool for quantification.

- Maximum Absorbance (λ_{max}): ~280 nm.

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- Molar Extinction Coefficient (ε) at 280 nm: The molar absorptivity is estimated to be ~5,600 $M^{-1}cm^{-1}$, based on the contribution of a single tryptophan residue.[5][6]

Expertise in Practice: This property allows for rapid concentration determination via the Beer-Lambert Law (A = εcl). It is crucial to use a buffer or solvent that does not have significant absorbance at 280 nm. A full spectrum scan from 200-350 nm should be performed initially to confirm the characteristic shape of the tryptophan absorbance peak.

Chromatographic Fingerprint: Reversed-Phase HPLC

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) is the gold standard for assessing peptide purity.[7][8] It separates the target peptide from impurities based on hydrophobicity.

Protocol: Self-Validating Purity Analysis of Gly-Gly-Trp

- System Preparation:
  - Column: C18 stationary phase (e.g., 4.6 x 150 mm, 3-5 µm particle size).
  - Mobile Phase A: 0.1% (v/v) Trifluoroacetic acid (TFA) in HPLC-grade water.
  - Mobile Phase B: 0.1% (v/v) TFA in acetonitrile (ACN).
  - Rationale (Trustworthiness): TFA is a crucial component. It acts as an ion-pairing agent, masking the charge of the peptide's termini and any residual charged silanols on the column, which results in sharper, more symmetrical peaks and highly reproducible retention times.[9][10]
- Method Execution:
  - Flow Rate: 1.0 mL/min.
  - Detection: Diode Array Detector (DAD) or dual-wavelength detector set at 220 nm and 280 nm.
  - Gradient: A linear gradient from 5% to 45% Mobile Phase B over 20 minutes is a good starting point for optimization.

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- Sample Preparation: Dissolve the lyophilized peptide in Mobile Phase A to a concentration of ~1 mg/mL.

- Data Interpretation & Self-Validation:
  - Purity Calculation: Purity is determined by the area percentage of the main peak relative to the total area of all peaks at 220 nm (which detects the peptide backbone of all peptide-based impurities).
  - Identity Confirmation: The ratio of the peak's absorbance at 280 nm to its absorbance at 220 nm should be consistent across the peak and between runs. A significant deviation in this ratio for an impurity peak indicates it likely lacks a tryptophan residue, providing confidence in peak identification.

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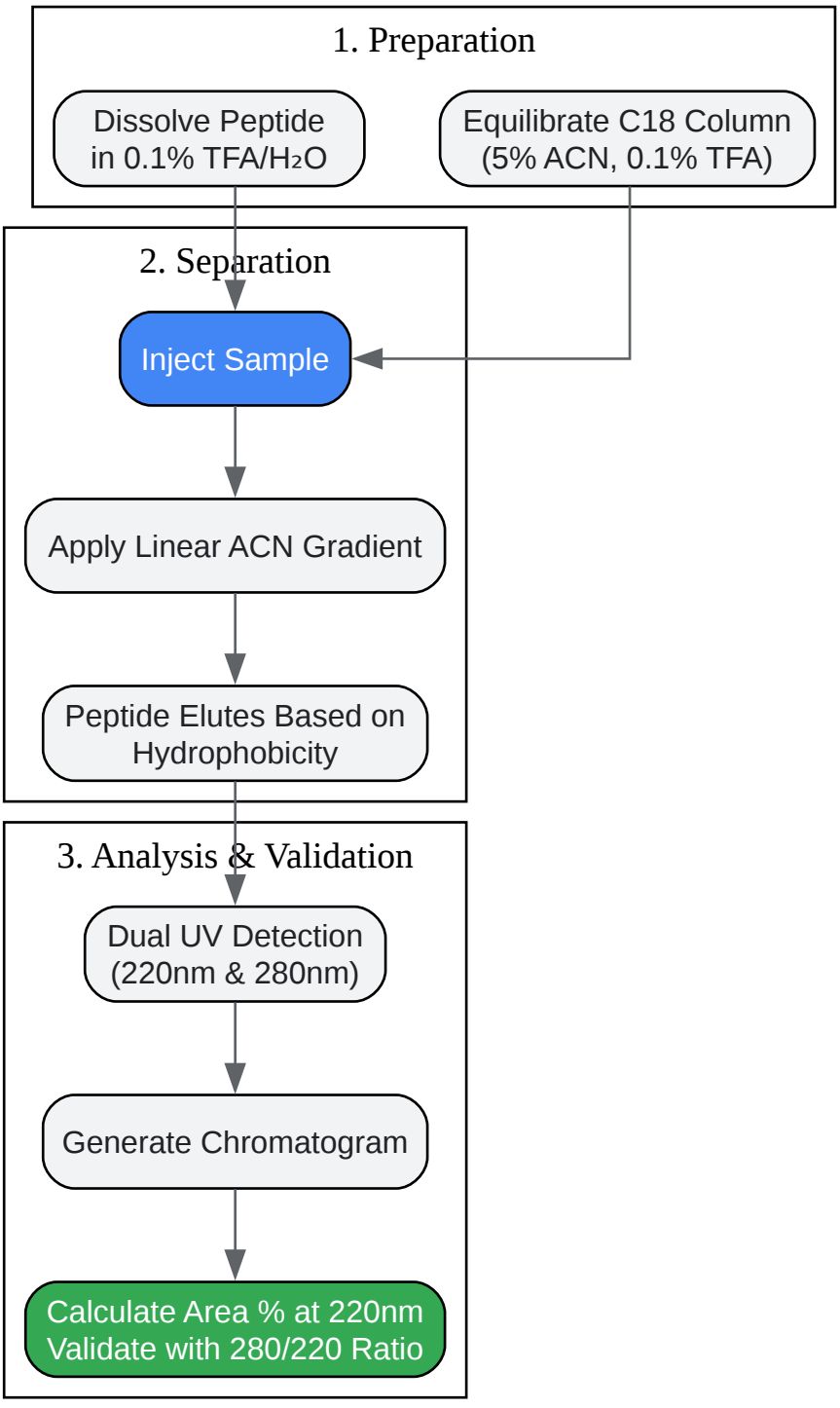

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Caption: A self-validating workflow for purity assessment of Gly-Gly-Trp by RP-HPLC.

Definitive Identity: Mass Spectrometry (MS)

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Mass spectrometry provides an unambiguous measurement of the peptide's molecular weight, confirming its identity. Electrospray Ionization (ESI) is the preferred method.

- Expected Monoisotopic Mass [M]: 318.13 Da
- Expected Ion in Positive Mode $[M+H]^+$: m/z 319.14
- Other Potential Adducts: $[M+Na]^+$ (m/z 341.12), $[M+K]^+$ (m/z 357.11)

For absolute confirmation of the amino acid sequence, tandem MS (MS/MS) is employed. Collision-induced dissociation (CID) of the parent ion (m/z 319.14) will generate a predictable fragmentation pattern of b- and y-ions, which can be mapped to the Gly-Gly-Trp sequence, providing definitive structural proof.

Section 3: Stability and Handling

The utility of a peptide is directly linked to its stability. Understanding its degradation pathways is essential for proper storage, handling, and experimental design.

- pH Stability: Like all peptides, the peptide bonds in Gly-Gly-Trp are susceptible to acid- or base-catalyzed hydrolysis over long periods, especially at extreme pH values.
- Oxidative Stability: The indole side chain of tryptophan is the most chemically labile part of the molecule. It is susceptible to oxidation by light, reactive oxygen species, and certain metal ions.[11][12] This degradation can be monitored by the appearance of new peaks in an RP-HPLC chromatogram and changes in the UV spectrum.
- Storage Recommendations:
  - Solid Form: For long-term stability, the lyophilized peptide should be stored at -20°C or below, protected from light, and kept in a desiccated environment.
  - Solution Form: Prepare stock solutions in an appropriate buffer or solvent (e.g., sterile water or DMSO). Aliquot to avoid repeated freeze-thaw cycles, which can cause degradation. Store frozen at -20°C or -80°C. For short-term use, refrigerated solutions (4°C) should be used within a few days.

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References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 7009647, Gly-Trp-Gly. Retrieved from [Link]
- Wikipedia. (n.d.). Amino acid. Retrieved from [Link]
- Mant, C. T., & Hodges, R. S. (2009). HPLC Analysis and Purification of Peptides. In Peptide Analysis Protocols, 11-48. Humana Press. Available at: [Link]
- Aguilar, M. I. (Ed.). (2004). HPLC of Peptides and Proteins: Methods and Protocols. Humana Press.
- Reddy, B. V. S., et al. (2021). Trimethoxysilane-Mediated Peptide Bond Formation from Unprotected Amino Acids and Amino Acid t-Butyl Esters. The Journal of Organic Chemistry. Available at: [Link]
- NovoPro Bioscience. (n.d.). Protein Extinction Coefficient and Concentration Calculation. Retrieved from [Link]
- Reid, R. (Ed.). (2001). Peptide and Protein Drug Analysis. CRC Press. Available at: [Link]
- Phenomenex. (n.d.). HPLC Tech Tip: Approach to Peptide Analysis. Retrieved from [Link]
- BioVera. (2024). HPLC Analysis Methods for Peptide Characterization. Retrieved from [Link]

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Sources

- 1. Gly-Trp-Gly | C15H18N4O4 | CID 7009647 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. H-Trp-Gly-Gly-Tyr-OH peptide [novoprolabs.com]

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- 4. pubs.acs.org [pubs.acs.org]
- 5. Amino acid - Wikipedia [en.wikipedia.org]
- 6. Protein Extinction Coefficient and Concentration Calculation [novoprolabs.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. apexpeptidesupply.com [apexpeptidesupply.com]
- 9. HPLC Analysis and Purification of Peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 10. US20120322976A1 - Preparative RP-HPLC Method For Purifying Peptides - Google Patents [patents.google.com]
- 11. mdpi.com [mdpi.com]
- 12. pubs.acs.org [pubs.acs.org]

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